

CAS number 15484-46-5 properties and uses

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 2-(hydroxymethyl)acrylate

Cat. No.: B095389

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An In-Depth Technical Guide to CAS Number 15484-46-5: **Methyl 2-(hydroxymethyl)acrylate** (MHA)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **Methyl 2-(hydroxymethyl)acrylate** (MHA), CAS number 15484-46-5. The information is tailored for researchers and professionals in drug development and materials science, with a focus on data presentation, experimental methodologies, and the underlying chemical and biological pathways.

Chemical and Physical Properties

Methyl 2-(hydroxymethyl)acrylate is a functional monomer possessing both a reactive acrylate group and a primary hydroxyl group. This bifunctionality makes it a valuable building block in polymer synthesis for a variety of applications.

Table 1: General and Physical Properties of **Methyl 2-(hydroxymethyl)acrylate**

Property	Value	References
CAS Number	15484-46-5	[1][2]
IUPAC Name	methyl 2-(hydroxymethyl)prop-2-enoate	[3]
Molecular Formula	C ₅ H ₈ O ₃	[1][2]
Molecular Weight	116.12 g/mol	[1][2]
Appearance	Colorless liquid	[3]
Density	1.129 g/cm ³ at 25 °C	[2][4]
Boiling Point	71-72 °C at 2 Torr	[3]
Flash Point	90 °C	[3]
Refractive Index	n _{20/D} 1.456	[4]
Solubility	Soluble in organic solvents such as ethanol, acetone, and dichloromethane.[3] Limited data on water solubility.	[3]
Storage	2-8°C, often stabilized with inhibitors like MEHQ (hydroquinone monomethyl ether) to prevent polymerization.[2][4]	[2][4]

Table 2: Computed Chemical Properties of **Methyl 2-(hydroxymethyl)acrylate**

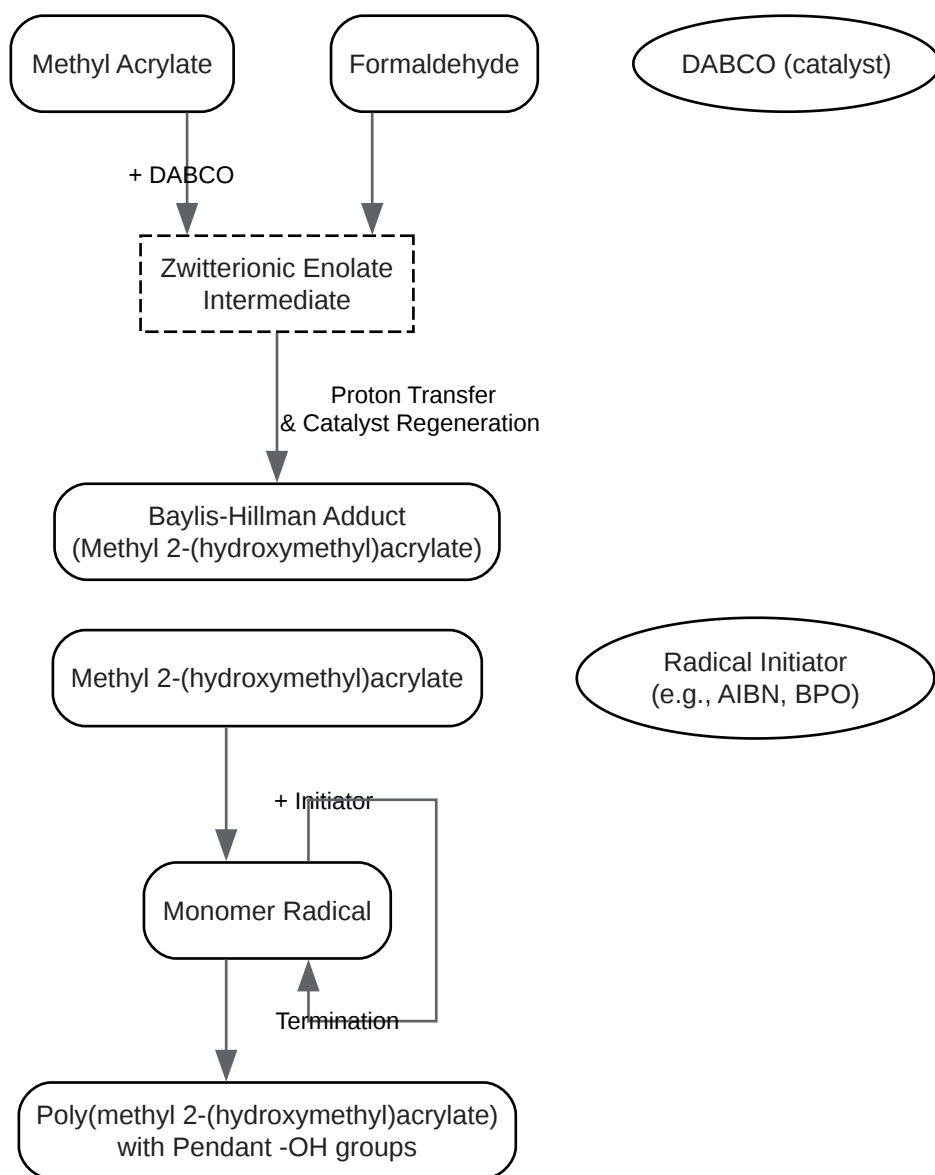
Property	Value	Reference
Topological Polar Surface Area (TPSA)	46.53 Å ²	[1]
LogP (octanol-water partition coefficient)	-0.29	[1]
Hydrogen Bond Donors	1	[1]
Hydrogen Bond Acceptors	3	[1]
Rotatable Bonds	2	[1]

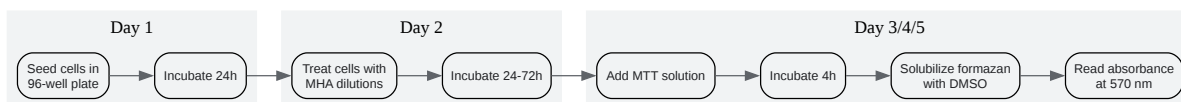
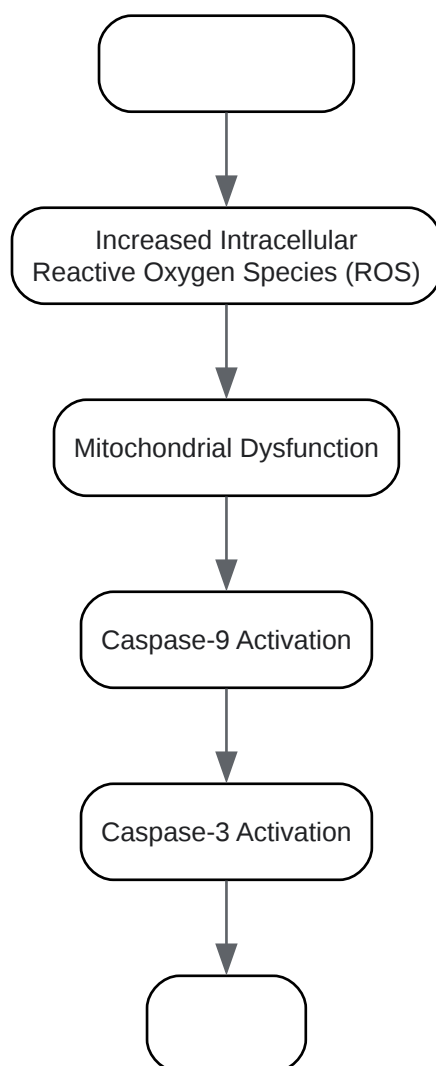
Synthesis and Reactivity

MHA is a reactive monomer that can undergo a variety of chemical transformations, primarily through its acrylate and hydroxyl functionalities.

Synthesis via the Baylis-Hillman Reaction

A common laboratory-scale synthesis of MHA involves the Baylis-Hillman reaction between methyl acrylate and formaldehyde, typically catalyzed by a tertiary amine such as 1,4-diazabicyclo[2.2.2]octane (DABCO).





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- To cite this document: BenchChem. [CAS number 15484-46-5 properties and uses]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b095389#cas-number-15484-46-5-properties-and-uses]

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